

Application Note: Laccase Activity Assay Using ABTS Substrate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *LacMP*

Cat. No.: *B16141901*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

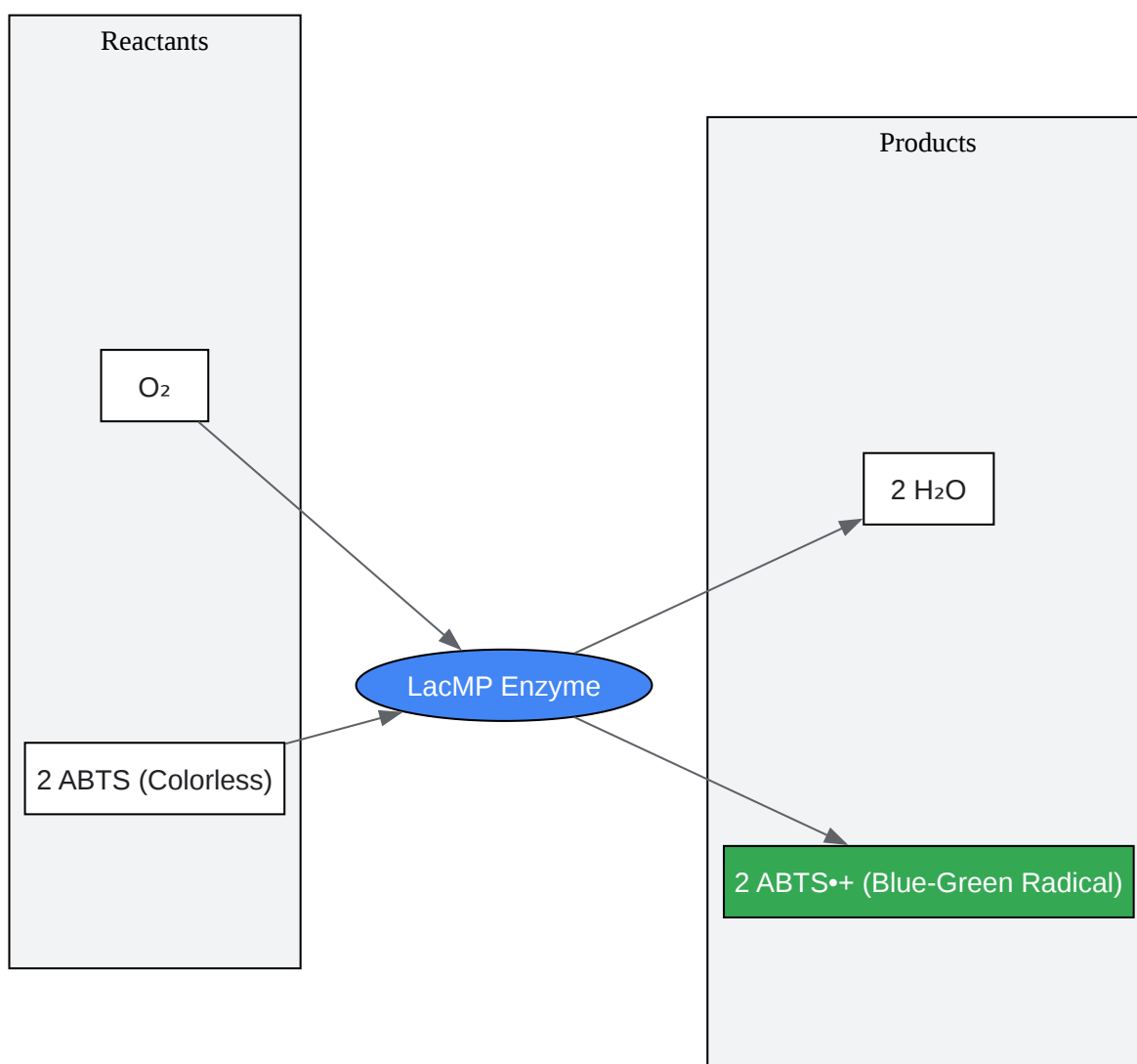
Introduction

Laccases (benzenediol:oxygen oxidoreductase, EC 1.10.3.2) are multi-copper containing enzymes that catalyze the oxidation of a wide array of phenolic and non-phenolic compounds, making them highly valuable in various biotechnological applications.^[1] A prominent example is the laccase from *Myceliophthora thermophila* (**LacMP**), known for its high redox potential and stability. Accurate determination of laccase activity is essential for research, process optimization, and quality control.

The ABTS (2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid)) assay is a simple, sensitive, and widely adopted method for measuring laccase activity.^[1] The principle of this assay is based on the laccase-catalyzed oxidation of the colorless ABTS substrate to a stable, blue-green radical cation (ABTS^{•+}).^{[1][2]} The rate of formation of this colored product is directly proportional to the laccase activity and can be monitored spectrophotometrically by measuring the increase in absorbance at 420 nm.^{[1][2][3][4]}

Principle of the Reaction

In the presence of molecular oxygen, laccase facilitates the removal of an electron from the ABTS substrate. This oxidation results in the formation of the $\text{ABTS}^{\bullet+}$ radical cation, which has a distinct color and strong absorbance at 420 nm. The molar extinction coefficient (ϵ) for the ABTS radical at this wavelength is $36,000 \text{ M}^{-1}\text{cm}^{-1}$.^{[1][3][4]} By measuring the rate of absorbance increase, the enzyme's activity can be accurately quantified.



[Click to download full resolution via product page](#)**Figure 1:** Laccase-catalyzed oxidation of ABTS.

Performance Characteristics & Data

The ABTS assay for **LacMP** is robust and reproducible under optimized conditions. The optimal pH for the oxidation of ABTS by most fungal laccases, including **LacMP**, is typically in the acidic range.^{[1][5][6]}

Parameter	Value	Reference
Wavelength (λ_{max})	420 nm	[1][2][3][4]
Molar Extinction Coefficient (ϵ)	36,000 M ⁻¹ cm ⁻¹	[1][3][4]
Optimal pH Range	3.0 - 5.0	[1][6]
Recommended Assay pH	4.5 - 5.0	[1][7][8]
Typical Assay Temperature	25°C - 60°C	[3][5][9]
Typical K _m for ABTS	~0.21 - 0.43 mM	[7][10]

Detailed Experimental Protocol

This protocol provides a methodology for determining **LacMP** activity in a standard 1 mL cuvette format. The assay can be adapted for microplate readers.

I. Required Materials

- Reagents:
 - Laccase from *Myceliophthora thermophila* (**LacMP**)
 - ABTS (2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid) diammonium salt)
 - Sodium Acetate
 - Glacial Acetic Acid

- Purified, deionized water
- Equipment:
 - Spectrophotometer with temperature control, capable of reading at 420 nm
 - 1 mL quartz or disposable cuvettes
 - Calibrated micropipettes and tips
 - pH meter
 - Analytical balance
 - Vortex mixer

II. Preparation of Reagents

1. 0.1 M Sodium Acetate Buffer (pH 5.0):

- Dissolve 8.2 g of sodium acetate in approximately 800 mL of deionized water.
- Adjust the pH to 5.0 using glacial acetic acid.
- Bring the final volume to 1 L with deionized water.
- Store at 4°C.

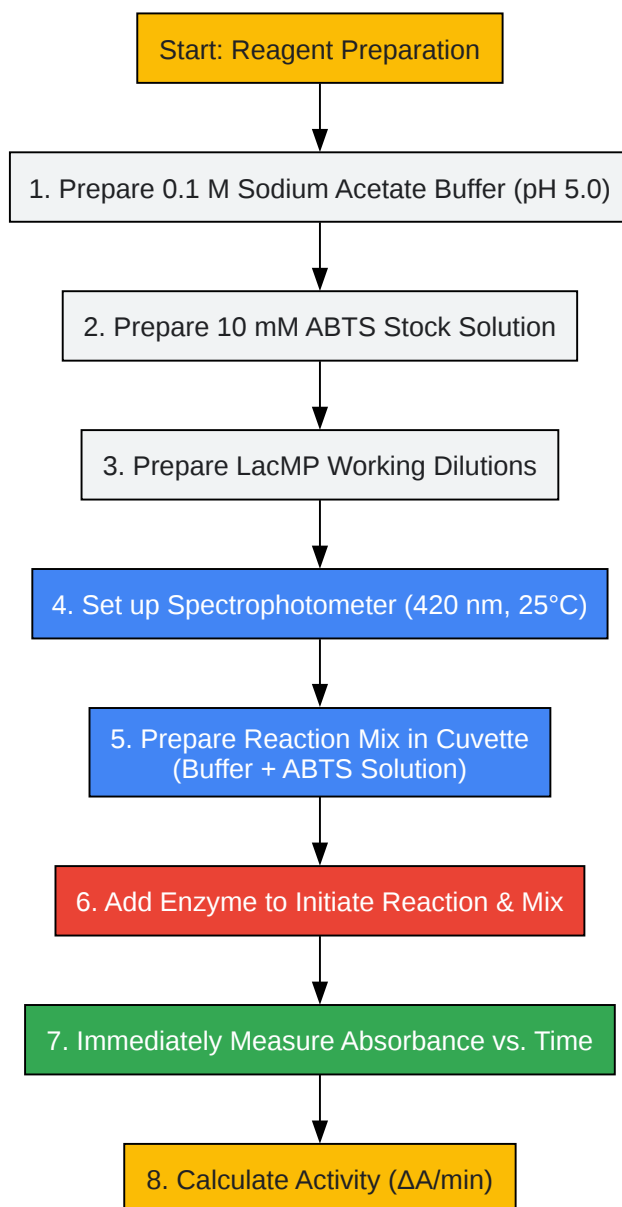
2. 10 mM ABTS Stock Solution:

- Weigh 54.87 mg of ABTS diammonium salt (MW: 548.68 g/mol).
- Dissolve in 10 mL of 0.1 M Sodium Acetate Buffer (pH 5.0).
- This solution should be prepared fresh daily and protected from light to prevent auto-oxidation. Store on ice during use.

3. **LacMP** Enzyme Working Solution:

- Prepare a series of dilutions of the **LacMP** stock solution in cold 0.1 M Sodium Acetate Buffer (pH 5.0).
- The optimal concentration should be determined empirically to yield a linear absorbance change of 0.1-0.8 units per minute.

III. Assay Procedure



[Click to download full resolution via product page](#)

Figure 2: Experimental workflow for the **LacMP** ABTS assay.

- **Spectrophotometer Setup:** Turn on the spectrophotometer and allow the lamp to warm up for at least 30 minutes. Set the wavelength to 420 nm and the temperature to the desired value (e.g., 25°C).
- **Reaction Mixture:** In a 1 mL cuvette, prepare the reaction mixture. The final volume is 1.0 mL.
 - 850 µL of 0.1 M Sodium Acetate Buffer (pH 5.0)
 - 50 µL of 10 mM ABTS Stock Solution (Final concentration: 0.5 mM)
- **Blank Measurement:** Add 100 µL of the buffer (instead of the enzyme) to the reaction mixture. Mix and use this to zero the spectrophotometer. This accounts for any background absorbance.
- **Initiate Reaction:** To the cuvette containing the buffer and ABTS, add 100 µL of the **LacMP** enzyme working solution.
- **Data Collection:** Immediately mix the solution by inverting the cuvette or by gentle pipetting, and start recording the absorbance at 420 nm every 15-30 seconds for 3-5 minutes. Ensure the data is collected from the initial, linear phase of the reaction.

IV. Calculation of Laccase Activity

Laccase activity is calculated based on the rate of formation of the ABTS•+ radical using the Beer-Lambert law. One unit (U) of laccase activity is defined as the amount of enzyme that oxidizes 1 µmol of ABTS per minute.

Formula:

$$\text{Activity (U/mL)} = ((\Delta A_{420}/\text{min}) \times V_{\text{total}}) / (\epsilon \times d \times V_{\text{enzyme}})$$

Where:

- $\Delta A_{420}/\text{min}$: The initial linear rate of change in absorbance at 420 nm per minute (calculated from the slope of the absorbance vs. time plot).
- V_{total} : Total volume of the assay mixture in mL (e.g., 1.0 mL).

- ϵ (Molar Extinction Coefficient): $0.036 \mu\text{mol}^{-1}\text{mL}^{-1}\text{cm}^{-1}$ (equivalent to $36,000 \text{ M}^{-1}\text{cm}^{-1}$).[\[1\]](#)[\[3\]](#)[\[4\]](#)
- d (Path length of the cuvette): 1 cm.
- V_{enzyme} : Volume of the enzyme sample added in mL (e.g., 0.1 mL).

Example Calculation:

If the change in absorbance ($\Delta A_{420}/\text{min}$) is 0.250:

$$\text{Activity (U/mL)} = (0.250 \times 1.0) / (0.036 \times 1 \times 0.1) \quad \text{Activity (U/mL)} = 0.250 / 0.0036 \quad \text{Activity (U/mL)} = 69.44 \text{ U/mL}$$

This value represents the activity in the enzyme working solution. To find the activity of the original stock, multiply by the dilution factor.

Troubleshooting

- No or Low Activity:
 - Verify the pH of the buffer. Laccase activity is highly pH-dependent.
 - Check enzyme concentration; it may be too low.
 - Ensure the ABTS solution is fresh and was protected from light.
- Non-linear Reaction Rate:
 - The enzyme concentration may be too high, leading to substrate depletion. Dilute the enzyme sample.
 - The reaction may not have been mixed properly upon initiation.
- High Background Reading:
 - The ABTS solution may have auto-oxidized. Prepare a fresh solution.

- Contaminants in the water or buffer may be present. Heavy metal ions can cause non-enzymatic oxidation.[11]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 2. [sunlongbiotech.com](https://www.sunlongbiotech.com) [[sunlongbiotech.com](https://www.sunlongbiotech.com)]
- 3. Structural Insights into 2,2'-Azino-Bis(3-Ethylbenzothiazoline-6-Sulfonic Acid) (ABTS)-Mediated Degradation of Reactive Blue 21 by Engineered *Cyathus bulleri* Laccase and Characterization of Degradation Products - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. Laccase: addressing the ambivalence associated with the calculation of enzyme activity - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 6. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 7. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 8. static.igem.org [static.igem.org]
- 9. [frontiersin.org](https://www.frontiersin.org) [[frontiersin.org](https://www.frontiersin.org)]
- 10. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 11. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- To cite this document: BenchChem. [Application Note: Laccase Activity Assay Using ABTS Substrate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b16141901/docs#application-note-laccase-activity-assay-using-abts-substrate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)